

# Application Notes and Protocols for the Synthesis of 2-Amino-6-nitroquinoxaline

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## Compound of Interest

Compound Name: 2-Amino-6-nitroquinoxaline

Cat. No.: B047194

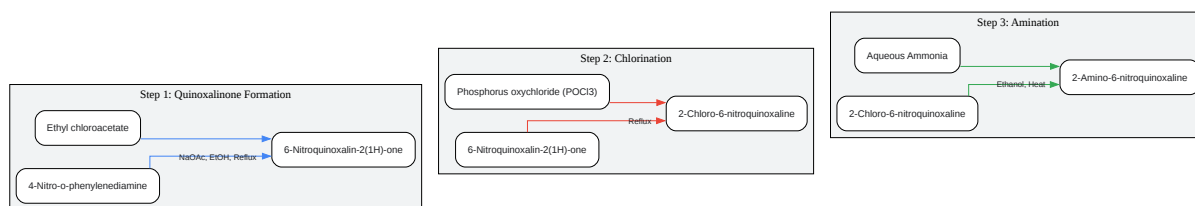
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Amino-6-nitroquinoxaline** is a heterocyclic compound of interest in medicinal chemistry and materials science. Its structure, featuring both an amino and a nitro group on the quinoxaline scaffold, makes it a versatile intermediate for the synthesis of more complex molecules, including potential pharmaceutical agents and functional materials. This document provides a detailed step-by-step protocol for the synthesis of **2-Amino-6-nitroquinoxaline**, proceeding through the formation of a 6-nitroquinoxalin-2(1H)-one intermediate, followed by chlorination and subsequent amination.

## Overall Synthesis Workflow

The synthesis of **2-Amino-6-nitroquinoxaline** is accomplished via a three-step process starting from 4-nitro-o-phenylenediamine. The initial step involves a condensation reaction to form the quinoxalinone ring system. This is followed by a chlorination step to introduce a leaving group at the 2-position. The final step is a nucleophilic aromatic substitution to install the amino group.



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